

Safety data sheet (SDS) for Fenticonazole Impurity E reference standard

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Compound of Interest

Compound Name: *Fenticonazole Impurity E*

CAS No.: 1313397-06-6

Cat. No.: B601483

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Technical Monograph: Safety, Handling, and Analytical Profiling of **Fenticonazole Impurity E**

Document Control:

- Subject: **Fenticonazole Impurity E** (EP Reference Standard)
- CAS Registry Number: 1313397-06-6[1][2][3][4][5]
- Document Type: Technical Safety & Application Guide
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Introduction: The Criticality of Impurity E

In the development of antifungal therapeutics, specifically imidazole derivatives like Fenticonazole Nitrate, impurity profiling is not merely a compliance tick-box—it is a safety imperative.[1][3] **Fenticonazole Impurity E** represents a specific challenge. Unlike simple degradation products, Impurity E is a complex quaternary ammonium salt, often formed during the alkylation phase of synthesis or via disproportionation.

This guide moves beyond the standard Safety Data Sheet (SDS). It synthesizes chemical safety with the practical rigor required by the European Pharmacopoeia (Ph. Eur.) and ICH Q3A/B guidelines, designed for the scientist at the bench.

Part 1: Chemical Architecture & Identity

To handle a compound safely, one must understand its structure. Impurity E is distinct from the parent API due to its permanent cationic charge.[\[1\]](#)[\[3\]](#)

Parameter	Technical Specification
Common Name	Fenticonazole Impurity E (EP)
Chemical Name	1-[2-(2,4-Dichlorophenyl)-2-[[4-(phenylthio)benzyl]oxy]ethyl]-3-[4-(phenylthio)benzyl]-1H-imidazol-3-ium nitrate
CAS Number	1313397-06-6
Molecular Formula	C37H31Cl2N3O4S2 (Nitrate Salt)
Molecular Weight	716.70 g/mol
Physical State	White to off-white solid (often hygroscopic)
Solubility	Soluble in DMSO, Methanol; sparingly soluble in Water. [1] [3] [4] [6]

Structural Insight: The molecule features a quaternary imidazole ring.[\[1\]](#) This permanent positive charge significantly alters its chromatographic behavior compared to the tertiary amine of the parent Fenticonazole, necessitating specific buffering strategies in HPLC.

Part 2: Bio-Hazard Profiling (Risk Assessment)

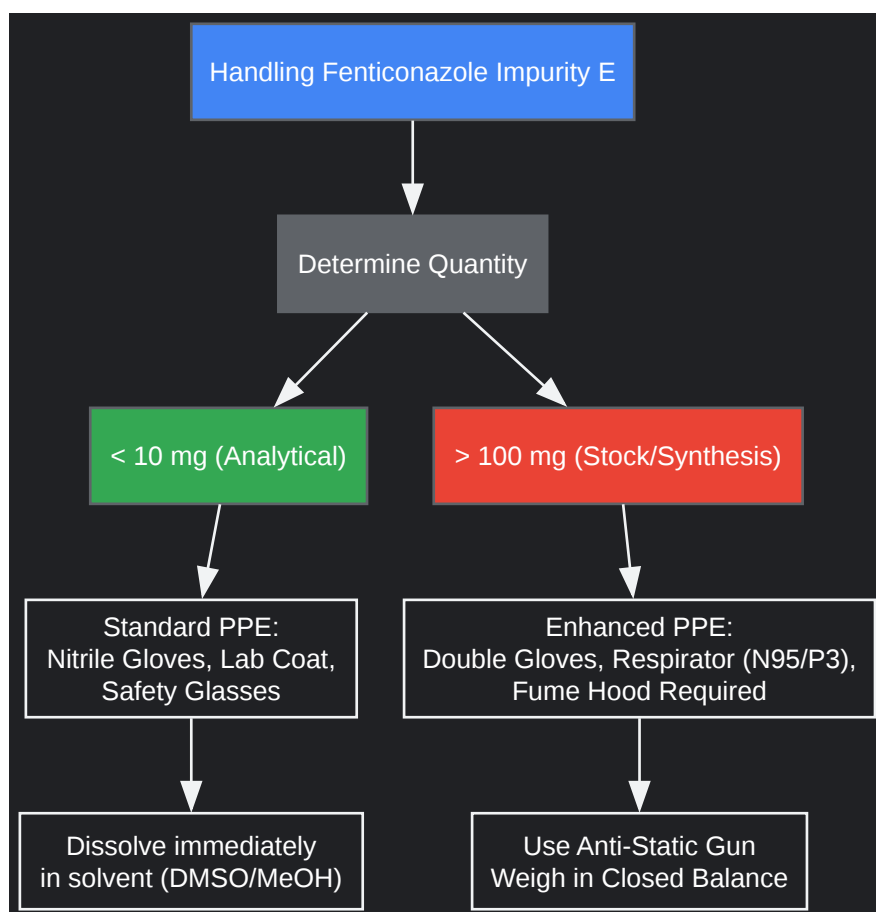
Standard SDS classifications often list "Caution: Substance not fully tested."[\[1\]](#) As scientists, we apply the Precautionary Principle based on Structure-Activity Relationships (SAR).

Toxicology & Health Hazards

- Acute Toxicity (Oral/Dermal): Presumed Category 4 (Harmful).[1] Read-across from Fenticonazole indicates potential for altering cell membrane permeability (ergosterol inhibition mechanism).[1][3]
- Skin/Eye Corrosion: Category 2 (Irritant).[1] The quaternary ammonium moiety acts as a cationic surfactant, capable of disrupting lipid bilayers, leading to irritation or corneal damage upon direct contact.
- Sensitization: Potential skin sensitizer.[1] Avoid inhalation of dust.[3][7]

Decision Logic for Handling

The following workflow dictates the safety protocols based on the quantity handled.



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Figure 1: Risk-based decision matrix for handling potent reference standards.

Part 3: Strategic Handling & Stability

Reference standards are expensive and chemically sensitive.^{[1][3]} Their integrity directly impacts the validity of your analytical data.^[1]

Hygroscopicity & Weighing Protocol

Impurity E, being a nitrate salt, exhibits hygroscopicity.^[1] Moisture absorption alters the effective mass, leading to assay errors.

- Protocol: Equilibrate the vial to room temperature before opening to prevent condensation.
- Static Control: Use an ionizing bar or anti-static gun before weighing.^[1] The charged nature of the molecule makes it prone to "flying" in dry environments.
- Solvent Choice: Prepare primary stock solutions in DMSO or Methanol.^[1] Avoid using pure water for stock solutions as hydrolysis or precipitation may occur over time.

Storage Conditions

- Long-term: -20°C (Freezer).^{[1][3]}
- Short-term (Working Solutions): 2-8°C, protected from light. Amber glassware is mandatory due to the conjugated aromatic systems which are susceptible to photodegradation.^[1]

Part 4: Analytical Command (HPLC Methodology)

Separating Impurity E from Fenticonazole requires overcoming the "elution trap." As a permanently charged species, Impurity E tends to elute early (near the void volume) in standard Reverse Phase (RP) systems or tail significantly due to silanol interactions.

Optimized Chromatographic Conditions

This method is designed to retard the elution of the polar Impurity E while maintaining resolution from the API.^[1]

Parameter	Condition
Column	C18 End-capped (e.g., Zorbax Eclipse Plus), 150 x 4.6 mm, 3.5 µm
Mobile Phase A	Buffer: 20 mM Ammonium Phosphate (pH 3.[1] [3]0)
Mobile Phase B	Acetonitrile (ACN)
Flow Rate	1.0 mL/min
Detection	UV @ 229 nm (Isosbestic point for imidazole ring)
Column Temp	30°C

Why pH 3.0? At pH 3.0, surface silanols on the silica column are protonated (neutral), reducing the secondary interaction with the cationic Impurity E. This sharpens the peak shape.[1]

Analytical Workflow



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Figure 2: Step-by-step analytical workflow for impurity profiling.

Self-Validating Check:

- System Suitability: Inject a mixture of Fenticonazole and Impurity E. The Resolution () must be . If Impurity E co-elutes with the solvent front, reduce the initial % of Acetonitrile.

Part 5: Emergency Response Protocols

In the event of exposure, immediate action mitigates long-term damage.[1][3]

- Inhalation: Move to fresh air immediately. If breathing is difficult, oxygen should be administered by trained personnel.
- Eye Contact: Critical. Rinse cautiously with water for at least 15 minutes.[1] Remove contact lenses if present.[7][8] The cationic nature can cause binding to corneal proteins; seek ophthalmological attention.[3]
- Spill Cleanup:
 - Evacuate the immediate area.[1][3]
 - Don PPE (Gloves, Goggles, N95).
 - Do not dry sweep. Wet the powder with a mist of water or alcohol to prevent dust generation.
 - Absorb with inert material (vermiculite) and dispose of as hazardous chemical waste (Incineration recommended).

References

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- PubChem. Compound Summary: Fenticonazole Nitrate Impurity E.[1][5] National Library of Medicine.[1][3]
- ICH Guidelines. Impurities in New Drug Substances Q3A(R2). International Council for Harmonisation.[1] (Regulatory grounding for impurity thresholds).
- Fisher Scientific. Safety Data Sheet: Imidazole Derivatives. (General hazards for imidazole/quaternary ammonium compounds).

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